

Application Notes and Protocols for Cyanine5 Alkyne in Click Chemistry Labeling

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Compound of Interest

Compound Name: Cyanine5 alkyne

Cat. No.: B606867

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Introduction

Cyanine5 (Cy5) alkyne is a fluorescent dye containing a terminal alkyne group, making it an ideal tool for bioorthogonal labeling through "click chemistry".^{[1][2]} This far-red fluorescent probe offers excellent photostability and brightness, with an excitation maximum well-suited for common laser lines (633 nm or 647 nm).^{[3][4]} Its fluorescence is stable across a wide pH range (pH 4 to 10).^[3] Cy5 alkyne reacts specifically with azide-functionalized molecules in a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction to form a stable triazole linkage. This high specificity and reliability make it a powerful tool for labeling a wide array of biomolecules, including proteins, nucleic acids, and glycans, in complex biological systems with minimal background.

These application notes provide detailed protocols for utilizing Cy5 alkyne in click chemistry labeling, from the initial reaction setup to the purification and characterization of the final labeled product.

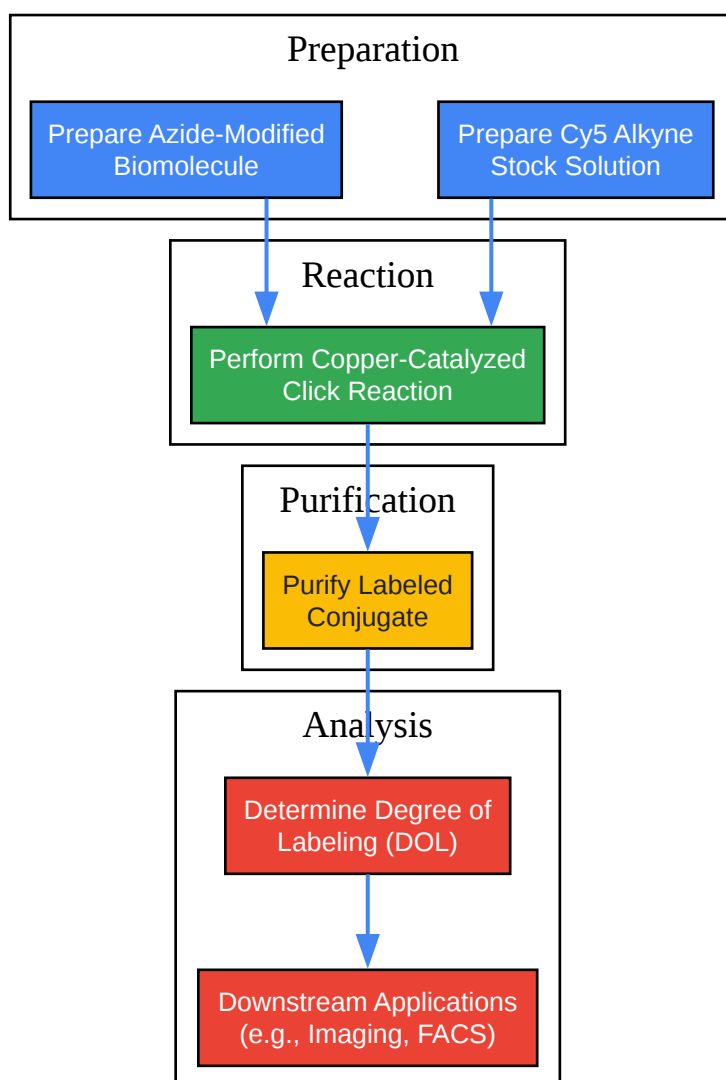
Key Properties of Cyanine5 Alkyne

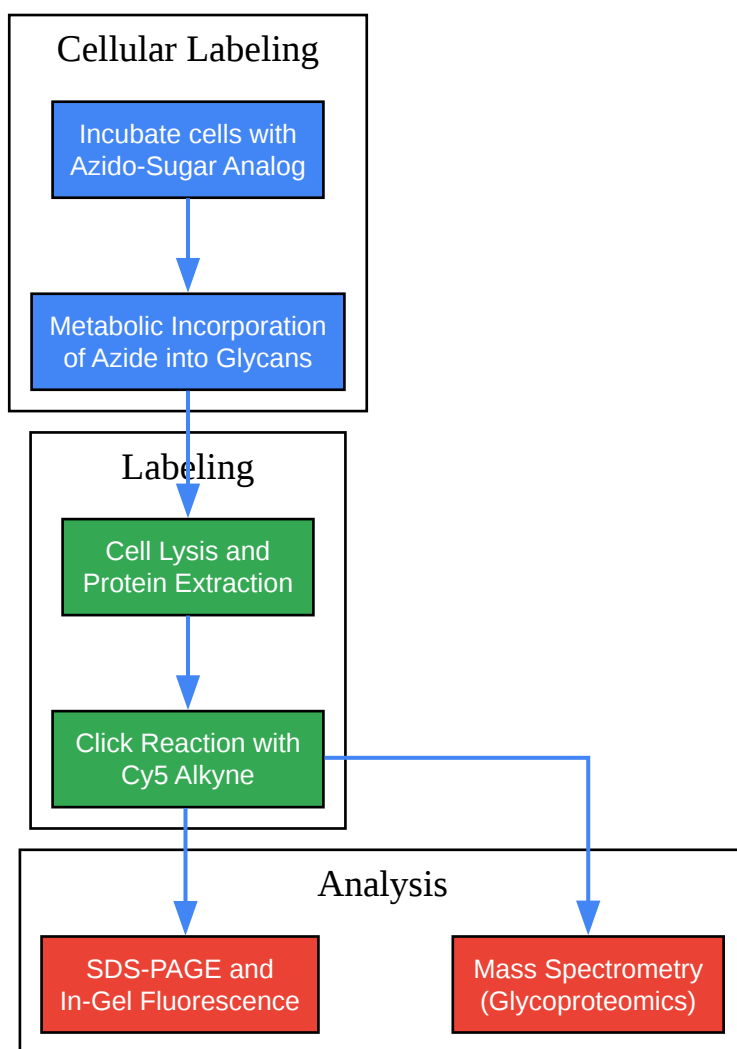
A summary of the key optical and physical properties of **Cyanine5 alkyne** is provided below for easy reference.

Property	Value	Reference
Excitation Maximum (λ_{ex})	~649 nm	
Emission Maximum (λ_{em})	~671 nm	
Extinction Coefficient	~250,000 $\text{cm}^{-1}\text{M}^{-1}$	
Recommended Laser Line	633 nm or 647 nm	
Solubility	Water, DMSO, DMF	
Storage Conditions	-20°C, desiccated, in the dark	

Experimental Workflow for Click Chemistry Labeling

The general workflow for labeling an azide-modified biomolecule with **Cyanine5 alkyne** involves several key steps, from preparation of the reactants to the final analysis of the labeled conjugate.





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References

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- To cite this document: BenchChem. [Application Notes and Protocols for Cyanine5 Alkyne in Click Chemistry Labeling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b606867#cyanine5-alkyne-for-click-chemistry-labeling>]

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